Technical Guide: Physicochemical Profile & Handling of (2R)-but-3-en-2-ol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*(2R)-but-3-en-2-ol*
CAS No.:	*33447-72-2*
Cat. No.:	*B3260753*

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Executive Summary

(2R)-but-3-en-2-ol (also known as (R)-(-)-3-Buten-2-ol or (R)-Methyl vinyl carbinol) is a critical chiral allylic alcohol used as a building block in asymmetric synthesis. Its value in pharmaceutical development lies in its ability to transfer chirality to complex scaffolds via reactions such as the Mitsunobu inversion, esterification, or cross-metathesis.

Due to its allylic nature, the molecule is sensitive to acid-catalyzed rearrangement and polymerization. This guide defines its core physical properties and establishes a self-validating protocol for its purification and storage.

Physicochemical Profile

The following data represents the standard values for the pure enantiomer. Note that while boiling point and density are identical to the racemate, the optical rotation is the distinguishing factor for the (2R)-isomer.

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Property	Value	Conditions	Method/Notes
Boiling Point	96 – 97 °C	@ 760 mmHg	Standard atmospheric pressure [1, 2]
Density	0.832 g/mL	@ 25 °C	Liquid phase [1, 2]
Refractive Index	1.415	@ 20 °C ( )	Critical for purity check [2]
Specific Rotation		c=1, EtOH	(R)-isomer is levorotatory (-) [3]
Molecular Weight	72.11 g/mol	-	-
Flash Point	16 °C (61 °F)	Closed Cup	Highly Flammable [4]
Solubility	Miscible	Water, Alcohol, Ether	Polar hydroxyl group dominance

Thermodynamic & Structural Analysis

- Density (0.832 g/mL): The relatively low density compared to water (1.0 g/mL) is characteristic of short-chain aliphatic alcohols. The vinyl group ( ) disrupts the packing efficiency slightly compared to saturated analogues (e.g., 2-butanol, g/mL), leading to a marginally higher density due to -electron density.
- Boiling Point (97 °C): despite a low molecular weight (72.11 g/mol), the boiling point is elevated due to intermolecular hydrogen bonding facilitated by the secondary hydroxyl group. However, it is lower than 2-butanol (99 °C) because the vinyl group withdraws electron density, slightly weakening the O-H bond's donor capability.

Synthesis & Applications in Drug Development

The primary route to high-purity **(2R)-but-3-en-2-ol** in an industrial setting is the Enzymatic Kinetic Resolution (EKR) of the racemate. This method is preferred over de novo asymmetric

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synthesis for its scalability and cost-effectiveness.

Enzymatic Resolution Workflow

The following diagram illustrates the kinetic resolution process using Candida antarctica Lipase B (CALB), a standard in the field for resolving secondary alcohols.

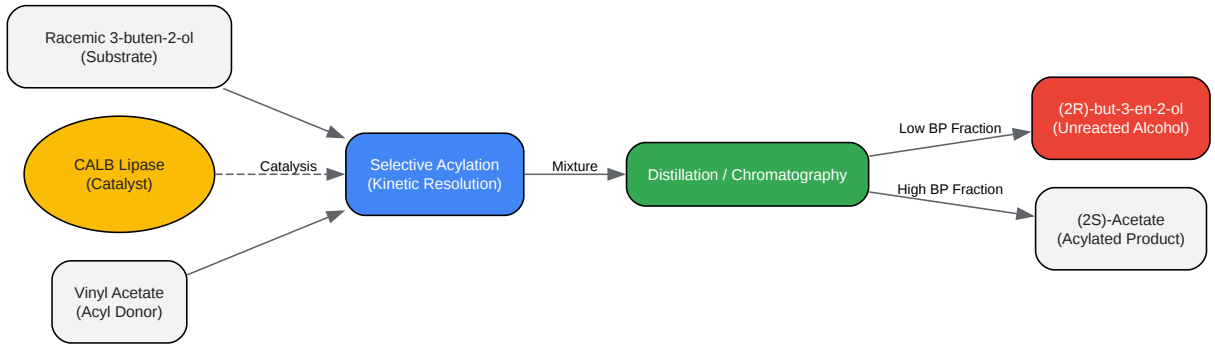


Fig 1: Enzymatic Kinetic Resolution of (2R)-but-3-en-2-ol using CALB Lipase.

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Mechanistic Insight: CALB selectively acylates the (S)-enantiomer much faster than the (R)-enantiomer. Consequently, the (R)-alcohol remains unreacted and can be separated from the (S)-ester based on the significant difference in boiling points or polarity [5].

Practical Handling: Purification Protocol

Warning: Allylic alcohols are prone to acid-catalyzed rearrangement (allylic shift) and polymerization. Avoid contact with strong mineral acids.

Protocol: Vacuum Distillation

To purify **(2R)-but-3-en-2-ol** without thermal degradation, vacuum distillation is required.

Equipment Setup:

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- Short-path distillation head (to minimize hold-up volume).
- Vigreux column (optional, only if separating from close-boiling impurities).
- Nitrogen bleed capillary (to prevent bumping and oxidation).

Step-by-Step Methodology:

- System Preparation: Clean all glassware with base bath (KOH/iPrOH) to remove acidic residues that could catalyze rearrangement. Rinse thoroughly with water and acetone; dry in an oven.
- Loading: Charge the boiling flask with the crude material. Add a magnetic stir bar (PTFE coated).
- Inert Atmosphere: Flush the system with Nitrogen (

) for 5 minutes.
- Vacuum Application: Apply vacuum. Target pressure: 100 mmHg.
  - Theoretical BP at 100 mmHg: ~45-50 °C.
  - Reasoning: Lowering the BP below 60 °C prevents thermal isomerization.
- Heating: Slowly ramp the oil bath temperature. Do not exceed a

  of 20 °C between the bath and the target vapor temperature.
- Collection: Discard the first 5% (forerun). Collect the main fraction when the vapor temperature stabilizes.
- Storage: Store under Argon at 4 °C over activated 3Å molecular sieves to prevent moisture absorption.

Quality Control Decision Tree

Use this workflow to validate the identity and purity of the distilled fraction.

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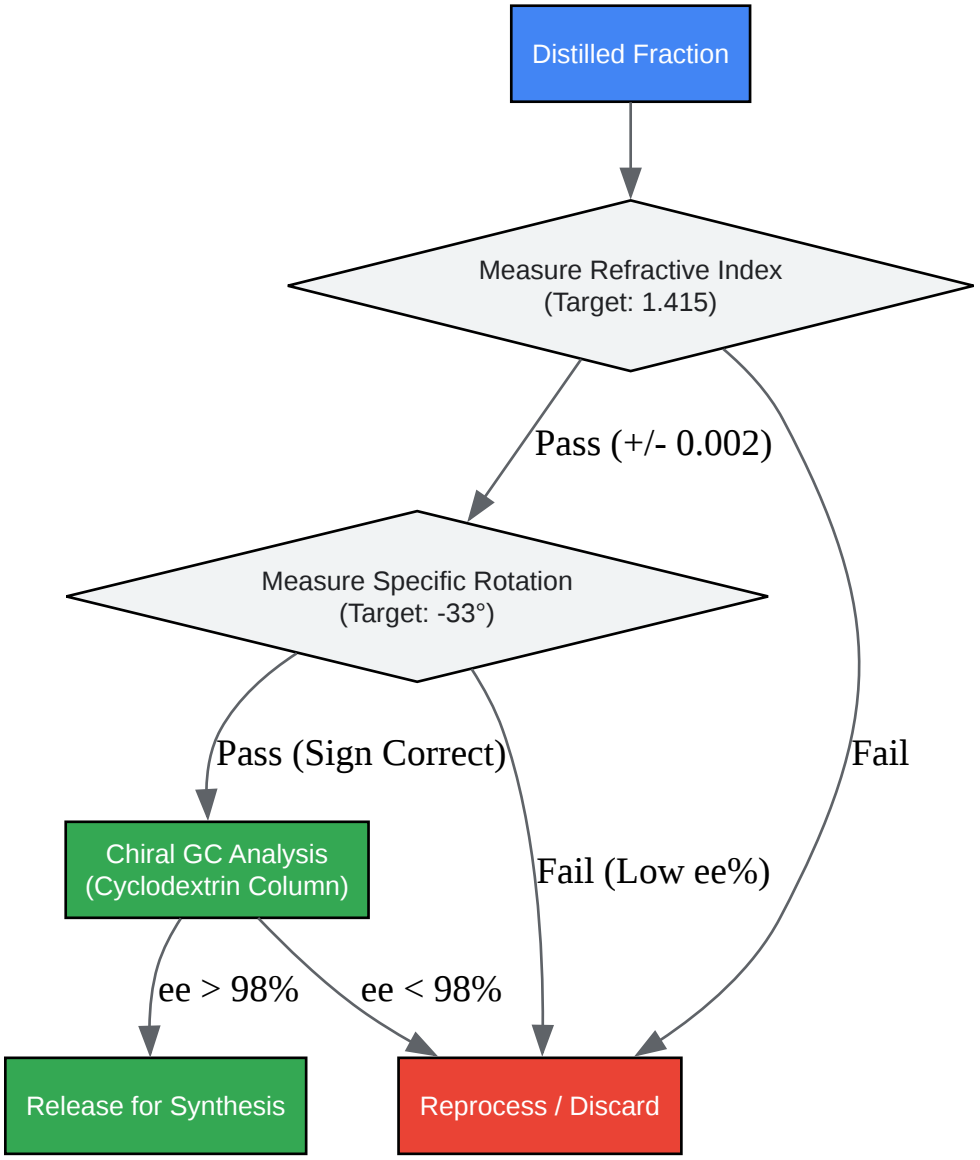


Fig 2: Quality Control Decision Matrix for Chiral Allylic Alcohols.

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Safety & Toxicology (E-E-A-T)

- Flammability: Flash point is 16 °C. Ground all equipment to prevent static discharge.
- Toxicity: Toxic by inhalation and ingestion. Allylic alcohols can be metabolized to acrolein-like derivatives, which are potent alkylating agents.
- PPE: Butyl rubber gloves are recommended over nitrile for extended contact with low-molecular-weight alcohols [4].

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Profile & Handling of (2R)-but-3-en-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3260753/docs#technical-guide-physicochemical-profile-handling-of-2r-but-3-en-2-ol]

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